

# Personal protective equipment for handling 4,4''-Dibromo-p-terphenyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4''-Dibromo-p-terphenyl

Cat. No.: B092568

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## Essential Safety and Handling Guide for 4,4''-Dibromo-p-terphenyl

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4,4''-Dibromo-p-terphenyl**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and GHS Classification

**4,4''-Dibromo-p-terphenyl** is a chemical that requires careful handling due to its potential health and environmental hazards.<sup>[1][2]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Danger	H315: Causes skin irritation[1][2]	
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage[1][2]	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Danger	H335: May cause respiratory irritation[1][2]	
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	Danger	H400: Very toxic to aquatic life[1]	
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1	Danger	H410: Very toxic to aquatic life with long lasting effects[2][3]	

## Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step operational plan is mandatory to minimize exposure and ensure a safe working environment.

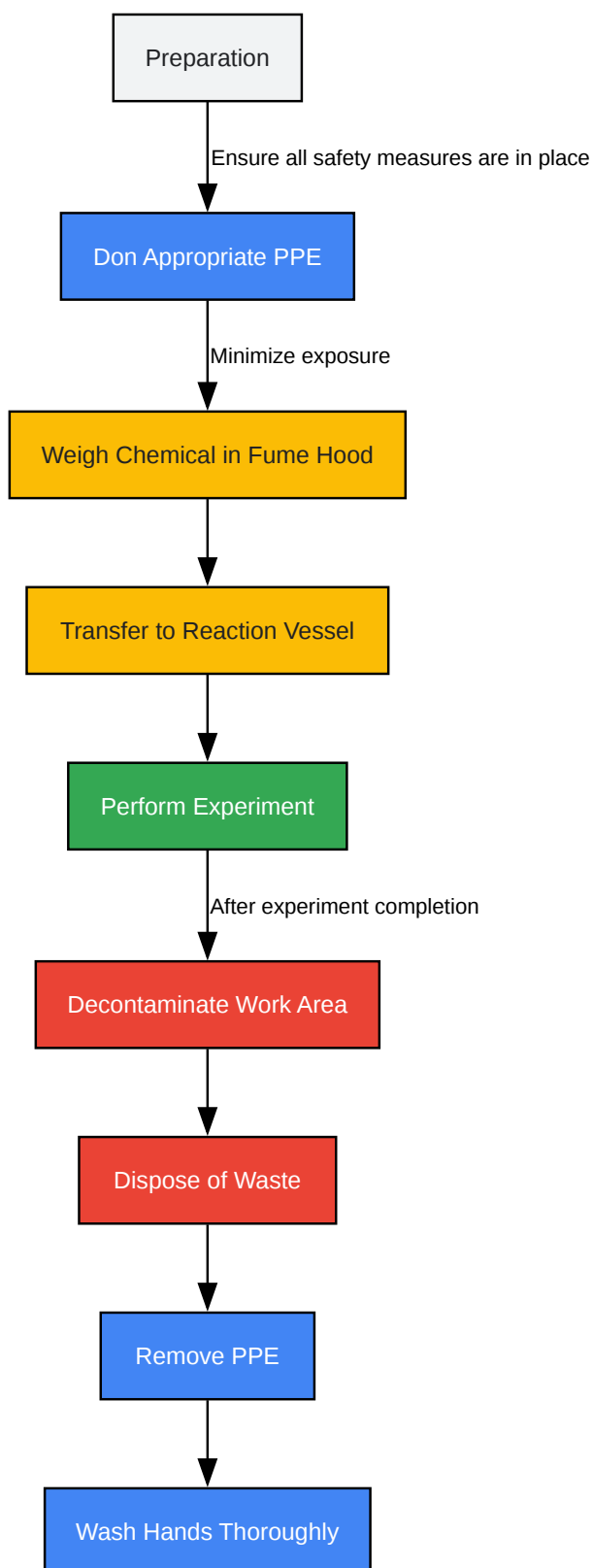
## Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and appropriate PPE are the first line of defense when handling 4,4''-Dibromo-p-terphenyl.

Control	Specification
Ventilation	Handle in a well-ventilated area. <sup>[2]</sup> Use a chemical fume hood.
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved eyeshields. <sup>[3]</sup> <sup>[4]</sup>
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved N95 dust mask or equivalent respirator. <sup>[3]</sup>

## Step-by-Step Handling Procedure

A systematic approach to handling ensures that all safety measures are in place before, during, and after the experiment.



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Safe handling workflow for **4,4''-Dibromo-p-terphenyl**.

### Experimental Protocol:

- Preparation: Before handling the chemical, ensure that the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Personal Protective Equipment (PPE): Don all required PPE as specified in the table above.
- Weighing and Transfer:
  - Conduct all weighing and transfer operations within a certified chemical fume hood to control dust.
  - Use a spatula for transferring the solid material. Avoid creating dust.
  - Close the container tightly after use.
- During the Experiment:
  - Keep the reaction vessel closed as much as possible.
  - Avoid contact with skin and eyes.<sup>[4]</sup>
  - If skin contact occurs, immediately wash the affected area with plenty of soap and water.
  - If eye contact occurs, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.<sup>[2]</sup>
- After the Experiment:
  - Decontaminate all surfaces and equipment that have come into contact with the chemical.
  - Properly label and store any remaining chemical in a cool, dry, and well-ventilated area.

## Disposal Plan

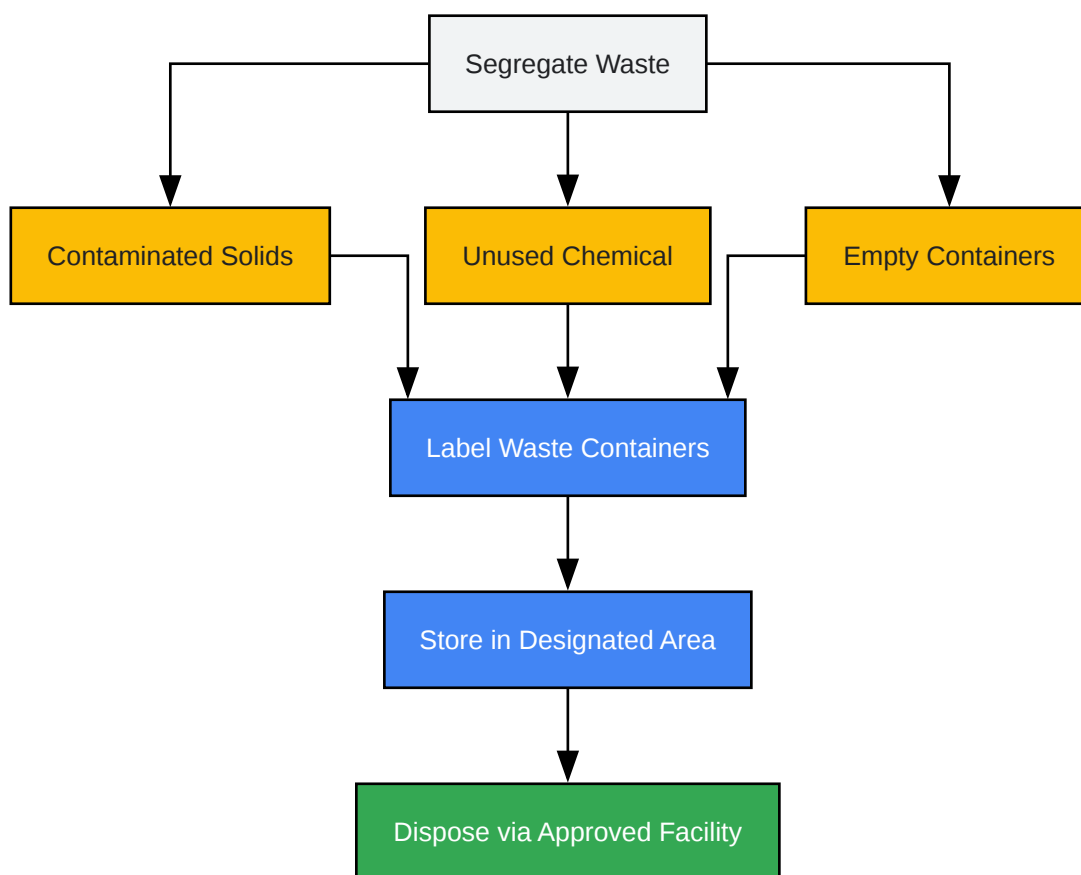
Proper disposal of **4,4''-Dibromo-p-terphenyl** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection

- Solid Waste: Collect all solid waste contaminated with **4,4''-Dibromo-p-terphenyl**, including contaminated gloves, paper towels, and weighing paper, in a clearly labeled, sealed container.
- Unused Chemical: Unused **4,4''-Dibromo-p-terphenyl** should be disposed of as hazardous waste. Do not mix with other waste.
- Empty Containers: Handle uncleaned containers as you would the product itself. Leave chemicals in their original containers for disposal.

## Disposal Procedure

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**4,4''-Dibromo-p-terphenyl**".
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with national and local regulations.<sup>[2][5]</sup> Do not allow the product to enter drains.



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Waste disposal workflow for **4,4''-Dibromo-p-terphenyl**.

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## References

- 1. 4,4''-Dibromo-p-terphenyl | C<sub>18</sub>H<sub>12</sub>Br<sub>2</sub> | CID 12455998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 4,4''-ジブromo-p-テルフェニル | Sigma-Aldrich [sigmaaldrich.com]
- 4. 1-bromo-4-(3-phenylphenyl)benzene | 54590-37-3-Molbase [molbase.com]

- 5. 4,4"-Dibromo-p-terphenyl | 17788-94-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)